

Preparing stable stock solutions of Adenosine 5'-monophosphate disodium for experiments

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Compound of Interest

Compound Name: *Adenosine 5'-monophosphate disodium*

Cat. No.: *B1143465*

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Application Notes and Protocols for Adenosine 5'-monophosphate Disodium Salt (AMP-Na₂)

Introduction

Adenosine 5'-monophosphate (AMP) is a central nucleotide in cellular metabolism and energy homeostasis.[1][2] As a key component in the intricate balance of cellular energy, it serves as a precursor for the synthesis of adenosine triphosphate (ATP) and participates in numerous biochemical pathways.[1] The disodium salt of AMP (AMP-Na₂) is a stable and highly water-soluble form of this nucleotide, making it an ideal choice for in vitro and in vivo experimental applications.[3][4][5] One of its most critical roles is the allosteric activation of AMP-activated protein kinase (AMPK), a master regulator of cellular energy status.[2][6] This document provides detailed protocols for the preparation of stable stock solutions of AMP-Na₂, ensuring reproducibility and accuracy in experimental results for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of AMP-Na₂ is essential for the preparation of stable and reliable stock solutions. The key properties are summarized in the table below.

Property	Value	References
CAS Number	4578-31-8	[3][7]
Molecular Formula	C ₁₀ H ₁₂ N ₅ Na ₂ O ₇ P	[6][8]
Molecular Weight	391.19 g/mol	[8][9]
Appearance	White crystalline powder	[3][10]
Solubility	Soluble in water (up to 100 mg/mL), dimethyl sulfoxide (DMSO), and methanol.	[3][4][7]
Storage (Solid Form)	Store desiccated at -20°C. The compound is hygroscopic.	[6][10]
Storage (Solution)	Aliquot and store at -20°C for up to 6 months or at -80°C for extended stability. Stable at 4°C for at least 25 weeks.[7]	[7]

Experimental Protocols

Protocol 1: Preparation of a 100 mM AMP-Na₂ Stock Solution

This protocol details the steps for preparing a high-concentration, sterile stock solution of AMP-Na₂ suitable for a wide range of applications.

Materials:

- **Adenosine 5'-monophosphate disodium** salt (AMP-Na₂) powder
- Nuclease-free water
- Sterile conical tubes (15 mL or 50 mL)
- Sterile 0.22 µm syringe filter

- Sterile syringes
- Sterile microcentrifuge tubes for aliquoting

Equipment:

- Analytical balance
- Vortex mixer
- pH meter (optional, for pH verification)

Procedure:

- Calculation: Determine the mass of AMP-Na₂ powder required. For 10 mL of a 100 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 391.19 \text{ g/mol} = 0.39119 \text{ g}$
 - Therefore, weigh out approximately 391.2 mg of AMP-Na₂ powder.
- Dissolution:
 - Carefully weigh the calculated amount of AMP-Na₂ powder and transfer it to a sterile conical tube.
 - Add a portion of the nuclease-free water (e.g., 8 mL for a final volume of 10 mL).
 - Vortex the solution thoroughly until the powder is completely dissolved. The solution should be clear and colorless.[\[11\]](#)[\[12\]](#) Gentle warming or sonication can be used if dissolution is slow.[\[7\]](#)
- Volume Adjustment:
 - Once fully dissolved, add nuclease-free water to reach the final desired volume (10 mL).
 - Invert the tube several times to ensure a homogenous solution.

- Sterilization:
 - Draw the AMP-Na₂ solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the syringe.
 - Filter the solution into a new sterile conical tube. This step is crucial to remove any potential microbial contamination.^[7]
- Aliquoting and Storage:
 - Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 100 µL or 500 µL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, and date of preparation.
 - Store the aliquots at -20°C or -80°C. Stock solutions are stable for up to 6 months at -20°C.^{[7][10]} Avoid repeated freeze-thaw cycles.

Protocol 2: Quality Control - Stability Assessment of AMP-Na₂ Stock Solutions

This protocol provides a method to assess the stability of the prepared stock solutions over time, particularly if stored for extended periods or under different conditions.

Methodology:

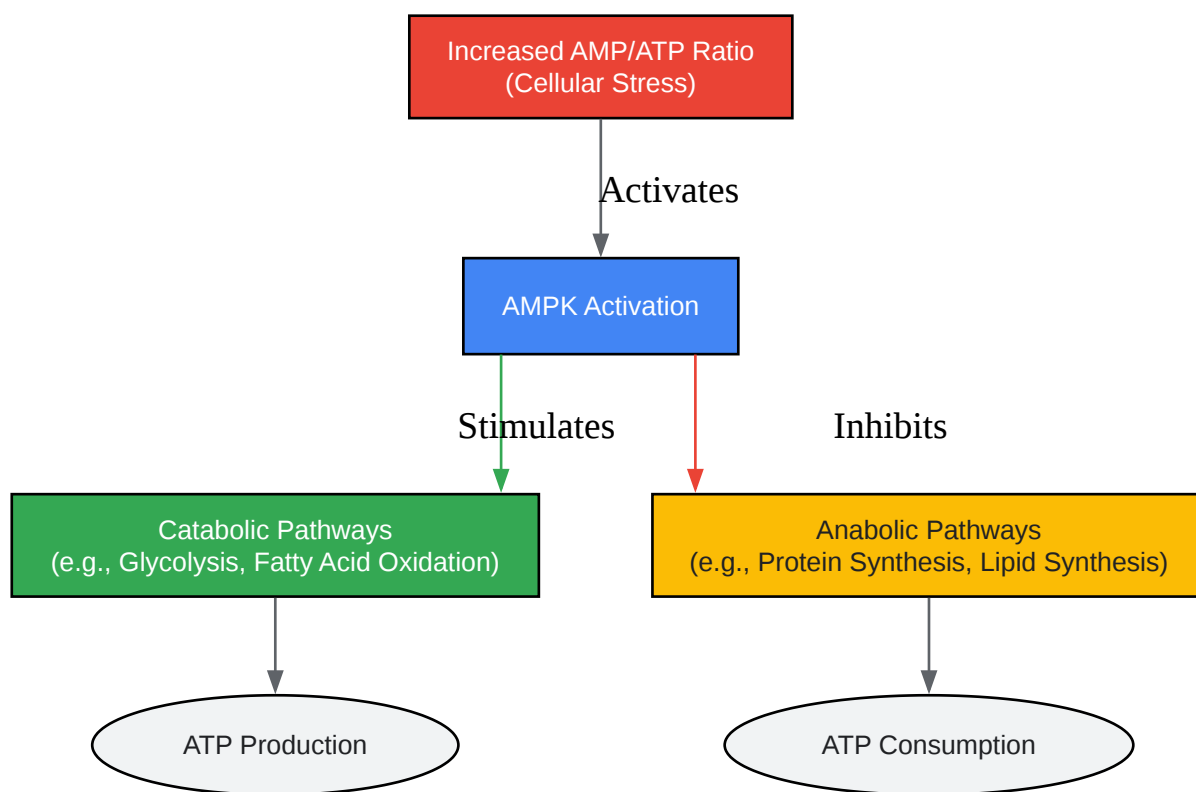
- Initial Analysis (Time Zero):
 - Immediately after preparation, take an aliquot of the stock solution.
 - Dilute the stock solution to a suitable concentration for analysis (e.g., 1 mM).
 - Analyze the concentration and purity using High-Performance Liquid Chromatography (HPLC). This will serve as the baseline measurement.
- Time-Point Analysis:

- Store the stock solution aliquots under the desired conditions (e.g., 4°C, -20°C, room temperature).
- At predetermined time points (e.g., 1 week, 1 month, 3 months, 6 months), thaw a new aliquot.
- Prepare and analyze the sample by HPLC under the same conditions as the time-zero sample.
- Data Analysis:
 - Compare the peak area and retention time of the AMP peak from each time point to the baseline measurement.
 - A significant decrease in the main peak area or the appearance of degradation peaks indicates instability. A solution is generally considered stable if the concentration remains within $\pm 10\%$ of the initial value.
 - Studies have shown that AMP solutions stored at room temperature show significant degradation within 9-14 days, whereas refrigerated (4°C) solutions remain stable for at least 25 weeks.[\[13\]](#)

Visualizations

Signaling Pathway

The primary mechanism of action for AMP at the cellular level is the activation of the AMP-activated protein kinase (AMPK) pathway. This pathway is a critical sensor of cellular energy status.

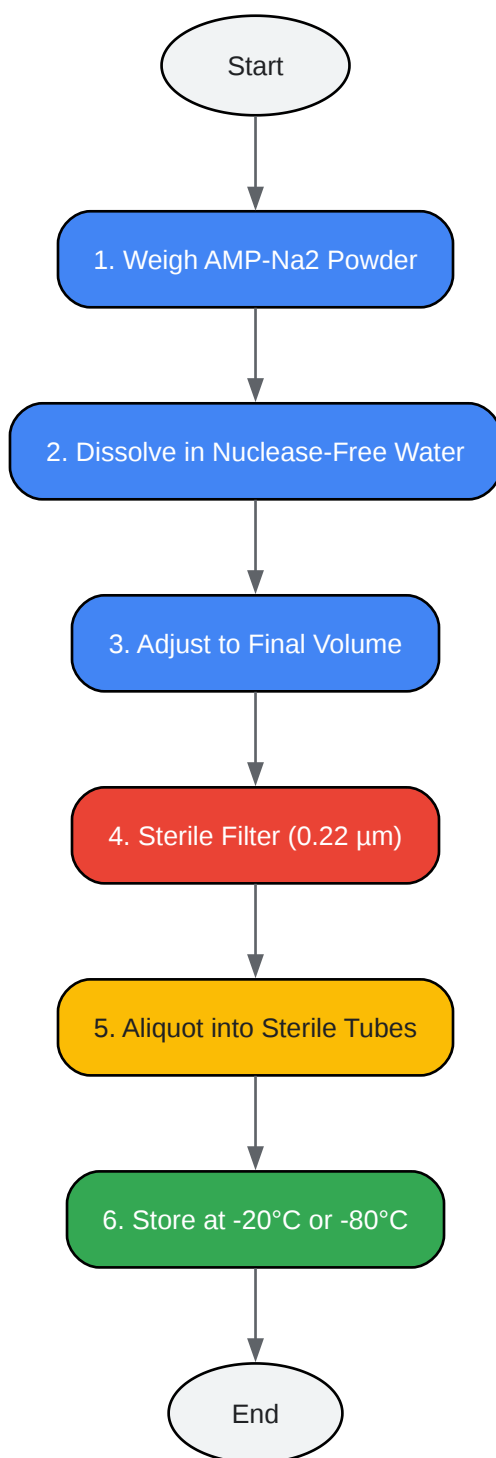


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Caption: AMPK signaling pathway activation by AMP.

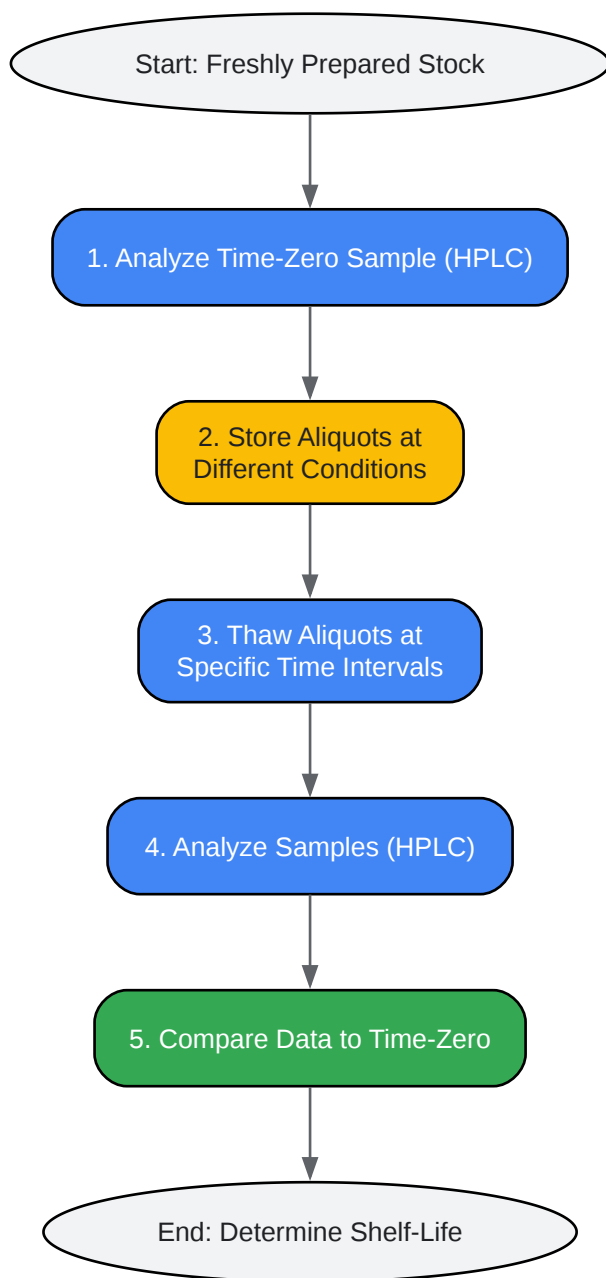
Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for preparing AMP-Na2 stock solution.



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Caption: Workflow for assessing stock solution stability.

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